

Human Exposure to Tris(2-butoxyethyl) Phosphate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tris(2-butoxyethyl)phosphate-d27*

Cat. No.: *B12375665*

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An In-depth Examination of Exposure Levels, Toxicological Pathways, and Experimental Methodologies

This technical guide provides a comprehensive overview of the current state of research on human exposure to Tris(2-butoxyethyl) phosphate (TBOEP), a widely used organophosphate flame retardant and plasticizer. Designed for researchers, scientists, and drug development professionals, this document synthesizes key findings on TBOEP's presence in human populations, delves into the molecular pathways it perturbs, and outlines the experimental protocols employed in its study.

Quantitative Data on Human Exposure to TBOEP

Human exposure to TBOEP is widespread, with detectable levels of the parent compound and its metabolites found in various biological matrices and environmental samples across the globe. The following table summarizes quantitative data from several key studies, offering a comparative look at exposure levels in different populations and sample types.

Population	Sample Type	Analyte	Median Concentration	Geographic Location	Reference
Children	Urine	BBOEP	0.16 µg/L	Germany	[1][2]
Children	Urine	BBOEHEP	0.18 µg/L	Germany	[1][2]
Adults	Urine	TBOEP	0.12 ng/mL	Shenzhen, China	[3]
Adults	Plasma	TBOEP	Not Detected (DF < 6.67%)	Shenzhen, China	[3]
Adults	Blood	TBOEP	0.54 ng/mL	Shenzhen, China	[4]
Children	House Dust	TBOEP	45,730 ng/g	Canada	[5][6]
Mothers & Children	Hair	TBOEP	318 ng/g (Children)	Not Specified	[7]
General Population	Breast Milk	TBOEP	>1 ng/g	Sweden & Spain	[7]

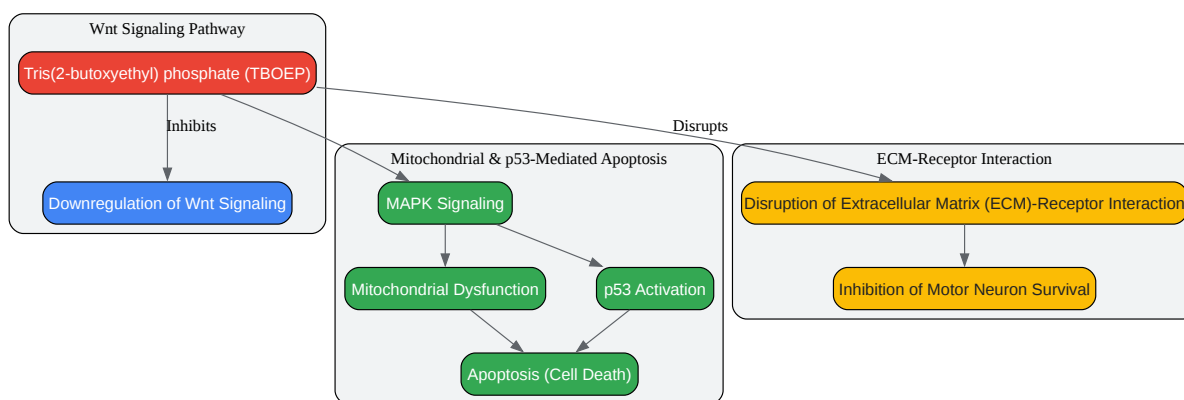
BBOEP: bis(2-butoxyethyl) phosphate; BBOEHEP: bis(2-butoxyethyl)-(2-hydroxyethyl) phosphate; DF: Detection Frequency

Experimental Protocols

The study of human exposure to TBOEP involves a multi-step process, from sample collection to sophisticated analytical techniques. Below are detailed methodologies for key experiments typically cited in the literature.

Human Biomonitoring for TBOEP Metabolites in Urine

A common approach to assessing TBOEP exposure is through the analysis of its metabolites in urine. A typical experimental workflow is as follows:



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